

An In-depth Technical Guide to the Isomers of 1-Cyclohexene-1-methanol

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Compound of Interest

Compound Name: 1-Cyclohexene-1-methanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isomers of **1-cyclohexene-1-methanol**, compounds of interest in various fields of chemical and pharmaceutical research. This document details the structural and stereoisomeric forms, their physicochemical properties, synthesis and separation protocols, and known biological activities.

Introduction to the Isomers of 1-Cyclohexene-1-methanol

1-Cyclohexene-1-methanol ($C_7H_{12}O$) is a cyclic alcohol containing a cyclohexene ring and a hydroxymethyl group.^[1] Its isomers, which share the same molecular formula but differ in the arrangement of atoms, exhibit distinct chemical and physical properties. These differences can lead to varied biological activities, making a thorough understanding of each isomer crucial for applications in drug discovery and development. The primary isomers include positional isomers, where the locations of the double bond and the methanol group differ, as well as stereoisomers (enantiomers and diastereomers) for chiral structures.

The main positional isomers are:

- **1-Cyclohexene-1-methanol**
- 2-Cyclohexene-1-methanol

- 3-Cyclohexene-1-methanol
- 4-Cyclohexene-1-methanol

Physicochemical Properties of Isomers

The physicochemical properties of the primary positional isomers of cyclohexene-1-methanol are summarized in the table below. These properties are critical for designing synthesis, purification, and formulation strategies.

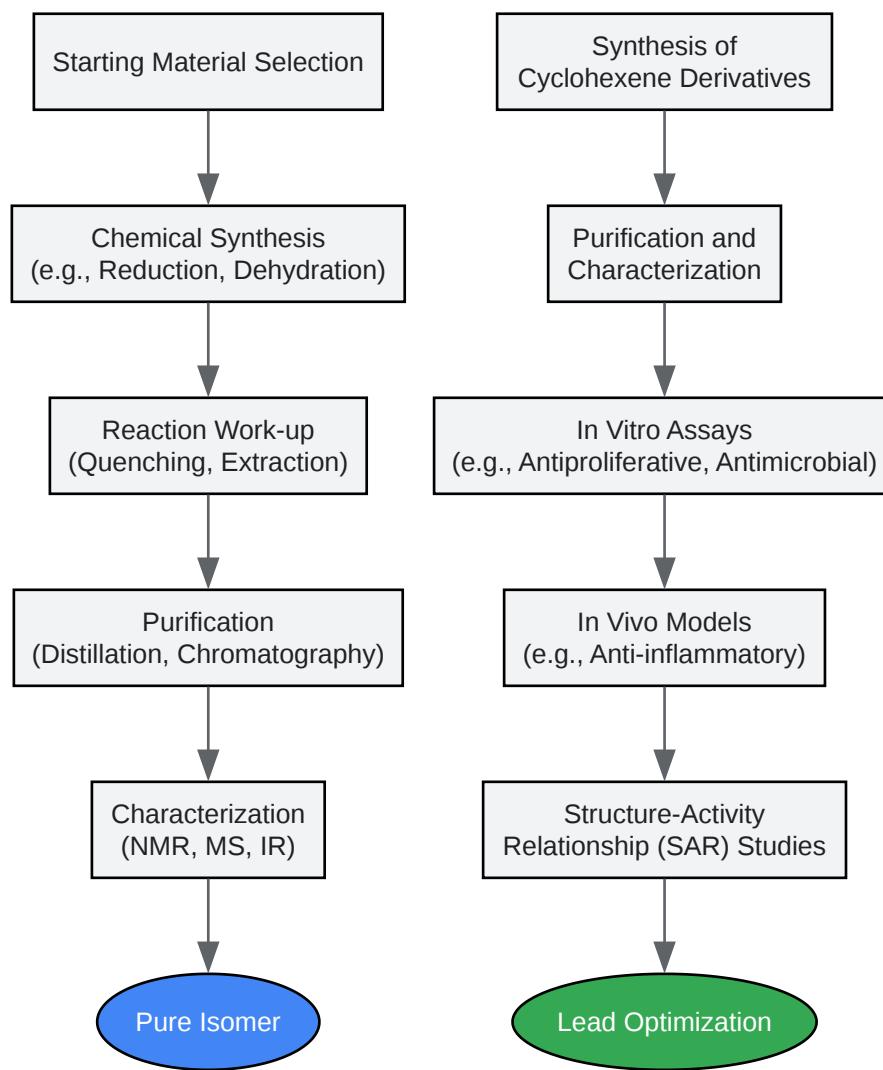
Isomer Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL)	Refractive Index
1-Cyclohexene-1-methanol	4845-04-9	C ₇ H ₁₂ O	112.17	Not available	Not available	Not available
2-Cyclohexene-1-methanol	3309-97-5	C ₇ H ₁₂ O	112.17	95 (at 8 Torr)[2]	0.970[2]	Not available
3-Cyclohexene-1-methanol	1679-51-2	C ₇ H ₁₂ O	112.17	190-192	0.961	1.484
4-Cyclohexene-1-methanol	Not available	C ₇ H ₁₂ O	112.17	Not available	Not available	Not available

Synthesis of Cyclohexene-1-methanol Isomers

The synthesis of cyclohexene-1-methanol isomers often involves the reduction of corresponding aldehydes or carboxylic acids, or the dehydration of diols. Below are representative synthetic approaches.

General Synthesis Workflow

The general workflow for synthesizing and purifying a target isomer involves several key stages, from the selection of starting materials to the final characterization of the pure compound.



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References

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